

The Role of SJ000063181 in Zebrafish Development: A Technical Guide

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Compound of Interest

Compound Name: SJ000063181

Cat. No.: B4600766

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This technical guide provides an in-depth analysis of the small molecule **SJ000063181** and its significant role in modulating zebrafish development through the activation of the Bone Morphogenetic Protein (BMP) signaling pathway. The information presented herein is intended to support further research and drug development efforts by providing a comprehensive overview of the compound's mechanism of action, its effects on embryonic development, and detailed experimental protocols.

Core Concepts: SJ000063181 as a BMP Signaling Activator

SJ000063181 is a potent small molecule activator of the canonical BMP signaling pathway.^[1]^[2] In the context of zebrafish development, the BMP pathway is crucial for establishing the dorsal-ventral axis, with higher levels of BMP signaling specifying ventral cell fates.^[3]^[4]^[5] Ectopic activation of this pathway, as induced by **SJ000063181**, leads to a range of ventralized phenotypes in zebrafish embryos. The compound has been shown to activate BMP4 signaling and promote the phosphorylation of the downstream effectors SMAD1/5/8. Due to its ability to induce ventralization, **SJ000063181** and similar compounds have been termed "ventromorphins".

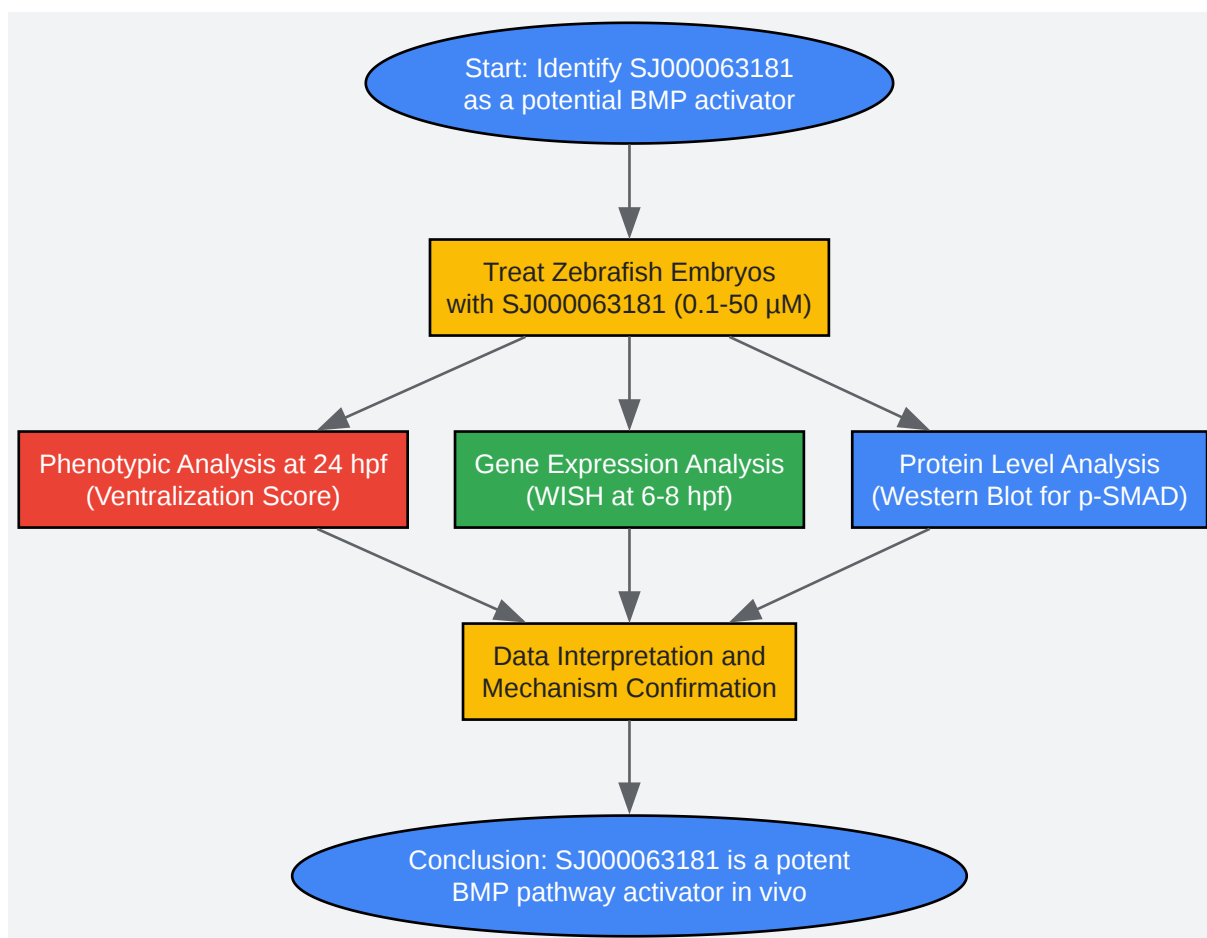
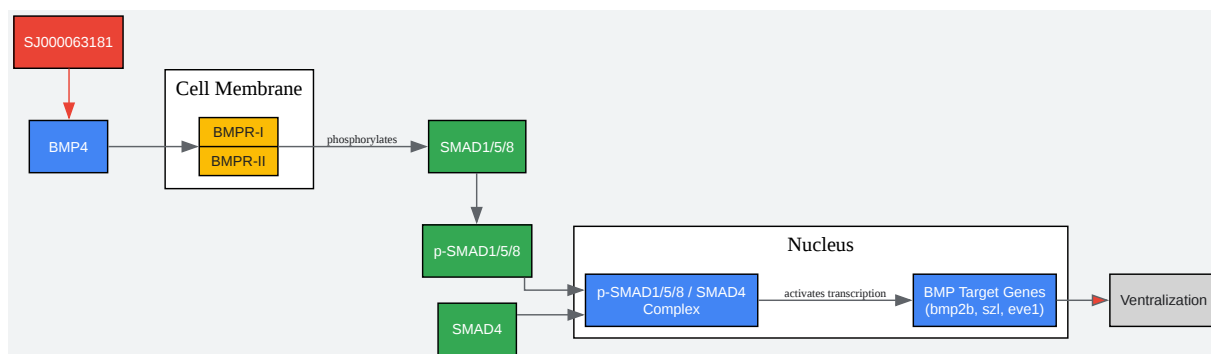
Quantitative Data Summary

The following tables summarize the key quantitative data associated with the activity of **SJ000063181** in zebrafish embryos.

Parameter	Value	Description	Reference
Effective Concentration	0.1-50 μ M	The concentration range of SJ000063181 that causes a dose-dependent ventralization of zebrafish embryos at 24 hours post-fertilization (hpf).	
Gene Expression Analysis Concentration	6.25 μ M	The concentration of SJ000063181 used to treat zebrafish embryos for the analysis of BMP target gene expression at 6 and 8 hpf.	
Phenotypic Effects of SJ000063181 on Zebrafish Embryos (24 hpf)			
Phenotype		Description	
Mild Cyclopia (V1)		A less severe ventralized phenotype characterized by the partial fusion of the eyes.	
Headlessness (V3)		A more severe phenotype where the development of head structures is significantly reduced or absent.	
Loss of Dorsoanterior Tissues (V4)		The most severe ventralized phenotype, resulting in the complete absence of dorsal and anterior structures.	

Signaling Pathway

The diagram below illustrates the canonical BMP signaling pathway and the proposed point of action for **SJ000063181**.



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